

An In-depth Technical Guide to Icafolin-methyl: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Icafolin-methyl*

Cat. No.: *B15606773*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Icafolin-methyl**, a novel herbicide developed by Bayer CropScience. This document is intended for researchers, scientists, and professionals involved in drug development and crop protection.

Chemical Identity and Structure

Icafolin-methyl is an active ingredient belonging to the isoxazolin carboxamide chemical class. [1][2] It is a pro-herbicide that is metabolized in plants to its active form, Icafolin, a carboxylic acid.[1][3]

IUPAC Name: methyl (2RS,4RS)-4-({[(5S)-3-(3,5-difluorophenyl)-5-vinyl-4,5-dihydroisoxazol-5-yl]carbonyl}amino)tetrahydrofuran-2-carboxylate[4]

CAS Number: 2254752-21-9[5]

Chemical Formula: $C_{18}H_{18}F_2N_2O_5$ [4]

Molecular Weight: 380.34 g/mol [5]

Chemical Structure:

 Icafolin-methyl Chemical Structure

(Image Credit: MedChemExpress)

Physicochemical Properties

A summary of the known physicochemical properties of **Icafolin-methyl** is presented in the table below. Further data will be incorporated as it becomes publicly available.

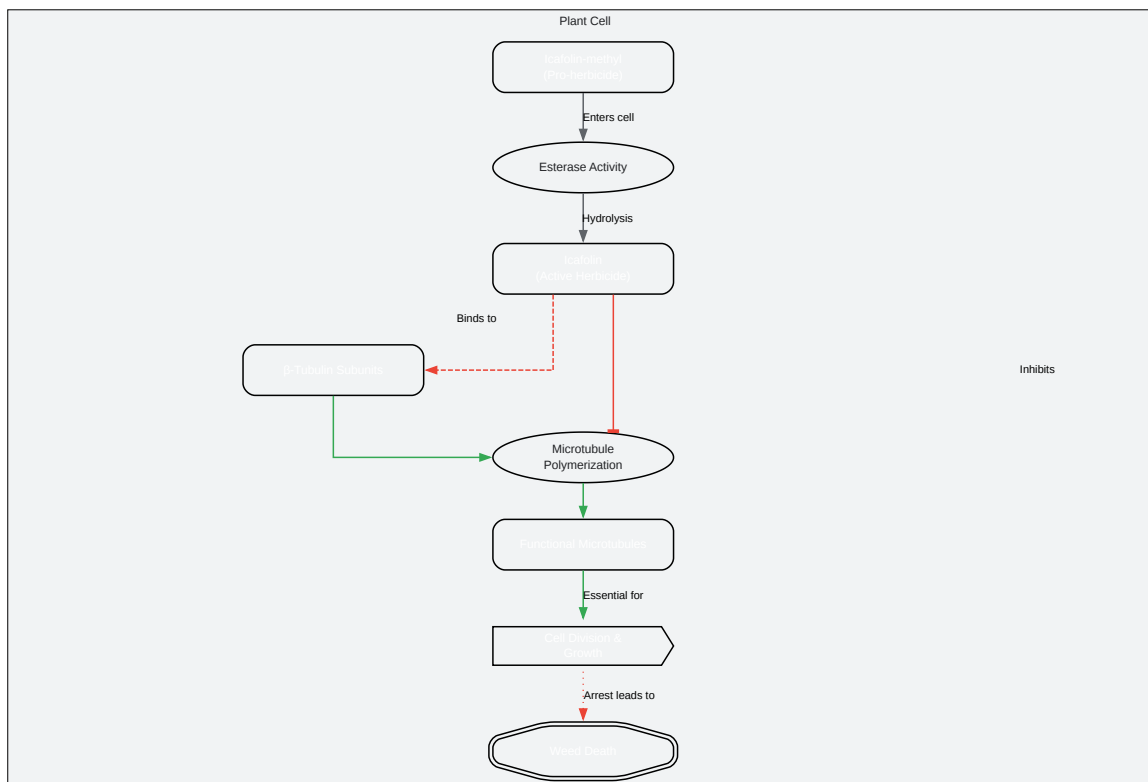
Property	Value	Reference
Melting Point	Data not available	
Boiling Point	Data not available	
Vapor Pressure	Data not available	
Water Solubility	Data not available	
pKa	Data not available	
Octanol-Water Partition Coefficient (Log P)	Data not available	

Biological Activity and Mode of Action

Icafolin-methyl is a plant-specific inhibitor of tubulin polymerization.^{[1][2]} It is hydrolyzed in planta to its active metabolite, Icafolin, which then binds to β -tubulin, disrupting the formation of microtubules.^[5] This interference with the cytoskeleton leads to an arrest of the cell cycle, ultimately causing the cessation of growth and death of the weed.^[1]

Signaling Pathway: Inhibition of Tubulin Polymerization

The following diagram illustrates the mechanism of action of **Icafolin-methyl** at the cellular level.



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Caption: Mechanism of action of **Icafolin-methyl** in plant cells.

Herbicidal Spectrum and Application

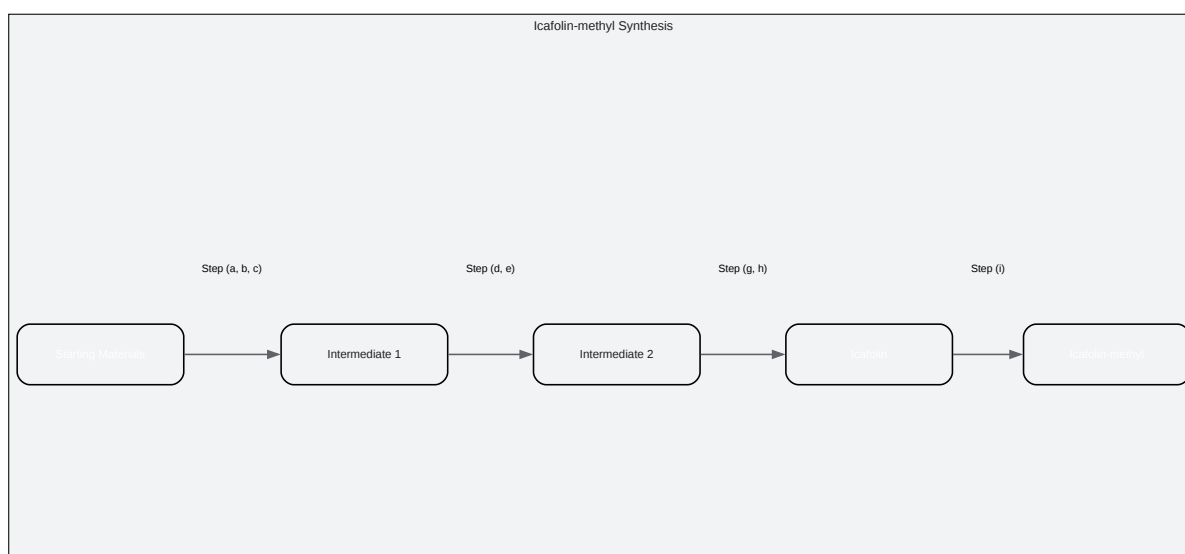
Icafolin-methyl is a broad-spectrum herbicide with strong post-emergence activity and some residual activity.[1][2] It is effective against a wide range of economically important monocotyledonous and dicotyledonous weeds, including biotypes resistant to other herbicide classes.[1] Bayer has indicated that it is intended for use in various crops, including soybeans, cereals, pulses, and oilseed crops, as well as in fruit and nut trees.[6]

A study on the herbicidal efficacy of **Icafolin-methyl** and Icafolin at an application rate of 30 g ha⁻¹ demonstrated high efficacy against a spectrum of 24 mono- and dicotyledonous weed species.[3]

Synthesis

The synthesis of **Icafolin-methyl** involves a multi-step process. A general overview of the synthetic route is provided below. For a detailed experimental protocol, refer to the cited literature.

Synthetic Pathway Overview



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Caption: Generalized synthetic workflow for **Icafolin-methyl**.

Key Reagents and Conditions (based on a published synthesis of Icafolin and **Icafolin-methyl**):^[7]

- (a) NaOAc, NH₂OH·HCl, EtOH, Room Temperature
- (b) NCS, DMF, 50 °C
- (c) NaHCO₃, i-PrOH, 50 °C

- (d) $(\text{CF}_3\text{SO}_2)_2\text{O}$, pyridine, DCM, 0 °C
- (e) DBU, DMA, Room Temperature
- (g) 2 N NaOH in water, MeOH, Room Temperature
- (h) T3P, NEt_3 , ether, DCM, Room Temperature
- (i) 2 N NaOH in water, MeOH, Room Temperature (Note: This step in the referenced diagram leads to **Icafolin**, not **Icafolin-methyl**. Esterification would be the final step to yield **Icafolin-methyl**).

Experimental Protocols

Tubulin Polymerization Inhibition Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory effect of compounds like **Icafolin-methyl** on tubulin polymerization in vitro. The assay is based on monitoring the change in absorbance or fluorescence as tubulin polymerizes into microtubules.

Materials:

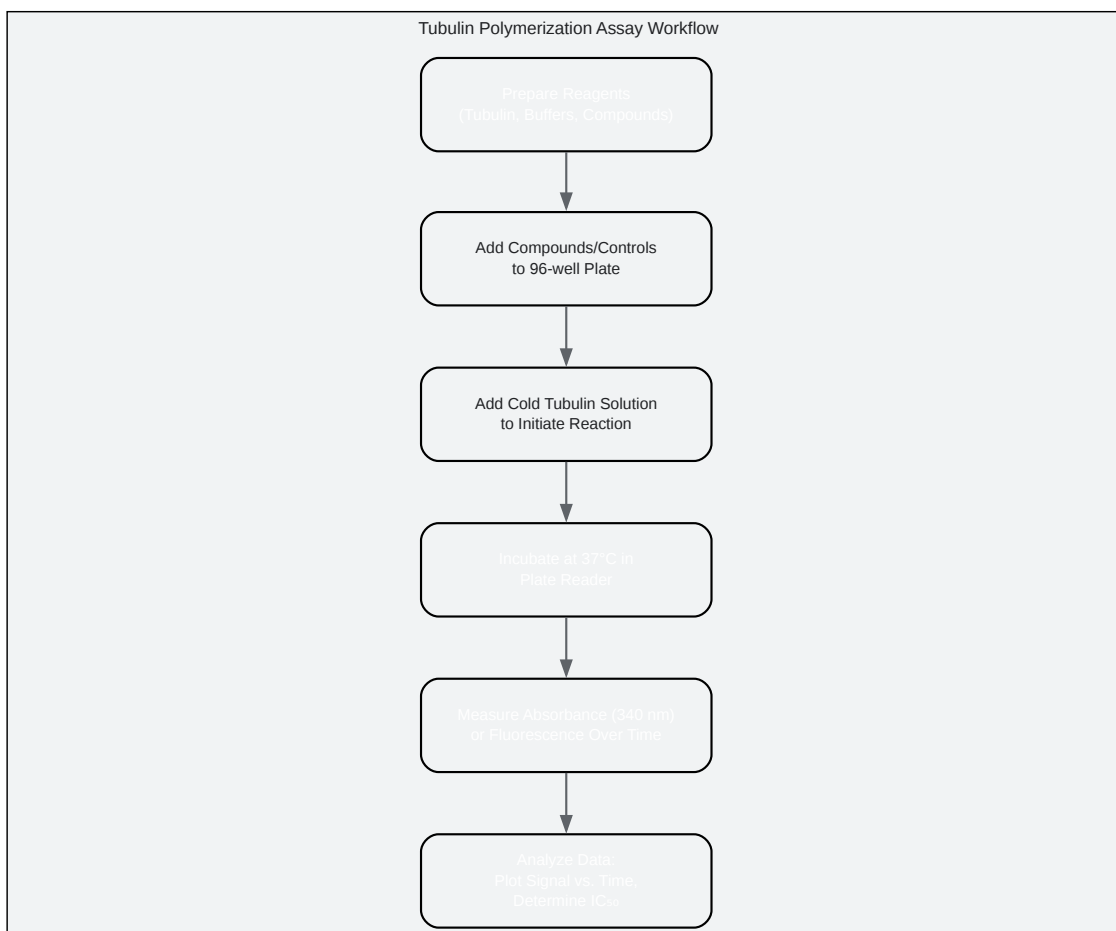
- Purified tubulin (e.g., from porcine brain or plant sources)
- General Tubulin Buffer (e.g., 80 mM PIPES pH 6.9, 2.0 mM MgCl_2 , 0.5 mM EGTA)
- GTP solution (100 mM)
- Glycerol
- Test compound (**Icafolin-methyl**) dissolved in DMSO
- Positive control (e.g., colchicine, oryzalin)
- Negative control (DMSO)
- 96-well microplate (UV-transparent or black for fluorescence)

- Temperature-controlled microplate reader

Procedure:

- Prepare a stock solution of the test compound and controls in DMSO.
- On ice, prepare the tubulin polymerization reaction mixture containing General Tubulin Buffer, GTP, and glycerol.
- Add the appropriate volume of the test compound, positive control, or negative control to the wells of the microplate.
- Initiate the polymerization by adding the cold tubulin solution to each well.
- Immediately place the plate in a microplate reader pre-warmed to 37°C.
- Measure the absorbance at 340 nm or fluorescence (e.g., with a fluorescent reporter) at regular intervals for a defined period (e.g., 60 minutes).
- Analyze the data by plotting absorbance/fluorescence versus time. The inhibition of polymerization is observed as a decrease in the rate and extent of the signal increase compared to the negative control.

Experimental Workflow: Tubulin Polymerization Assay



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Caption: Workflow for a typical tubulin polymerization inhibition assay.

Toxicological and Environmental Fate Data

Detailed quantitative toxicological and environmental fate data for **Icafolin-methyl** are not yet widely available in the public domain. Preliminary information suggests a favorable safety and sustainability profile, with rapid degradation in aerobic soils.[8] Bayer has submitted registration applications under a reduced-risk status.[6] This section will be updated as more data from regulatory agencies becomes accessible.

Conclusion

Icafolin-methyl represents a significant development in herbicide technology, offering a novel mode of action for the control of a broad spectrum of weeds, including those with resistance to existing herbicides. Its unique mechanism of inhibiting tubulin polymerization in plants provides a valuable new tool for integrated weed management strategies. Further research into its physicochemical properties, detailed biological interactions, and environmental profile will continue to be of high interest to the scientific community.

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References

- 1. The novel herbicide icafolin-methyl is a plant-specific inhibitor of tubulin polymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Icafolin-methyl an innovative broad-spectrum herbicide - American Chemical Society [acs.digitellinc.com]
- 3. researchgate.net [researchgate.net]
- 4. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Bayer submits registration applications for novel herbicide in four major markets [bayer.com]
- 7. researchgate.net [researchgate.net]
- 8. Icafolin: Bayer's New Herbicide & Glyphosate Alternative? [nomoreglyphosate.nz]
- To cite this document: BenchChem. [An In-depth Technical Guide to Icafolin-methyl: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606773#icafolin-methyl-chemical-structure-and-properties]

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